

In-Depth Technical Safety Guide for Bis-PEG12-acid

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Compound of Interest

Compound Name: Bis-PEG12-acid

Cat. No.: B8106470

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This technical guide provides comprehensive safety information for **Bis-PEG12-acid**, intended for researchers, scientists, and drug development professionals. The following sections detail the toxicological data, handling protocols, and safety procedures to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Bis-PEG12-acid is a homobifunctional PEG linker with two terminal carboxylic acid groups. The polyethylene glycol (PEG) spacer is hydrophilic, which enhances the solubility of this compound in aqueous solutions.

Property	Value	Reference
Chemical Formula	C28H54O16	--INVALID-LINK--
Molecular Weight	646.72 g/mol	--INVALID-LINK--
CAS Number	51178-68-8	--INVALID-LINK--
Appearance	White to off-white solid	General observation for similar compounds
Purity	Typically ≥95%	--INVALID-LINK--

Toxicological Data

According to its Safety Data Sheet (SDS), **Bis-PEG12-acid** is not classified as a hazardous substance.[1] However, as with any chemical, it should be handled with care. The toxicological data for **Bis-PEG12-acid** is not extensively documented. Therefore, data from structurally similar polyethylene glycol (PEG) compounds are presented below to provide an indication of its toxicological profile.

Metric	Value	Test Species	Notes
Acute Oral Toxicity (LD50)	>25 g/kg	Mouse	Data for PEG-12 Laurate, a structurally similar compound.
Dermal Irritation	Low to negligible	General for PEGs	PEGs generally exhibit low dermal irritation on intact skin.
Ocular Irritation	Low to negligible	General for PEGs	PEGs are generally considered to have low ocular irritation potential.
Inhalation Toxicity (NOAEL)	109 - 567 mg/m ³	Rat	Data for PEG 3350 aerosol. The lung was identified as the target organ with a slight increase in alveolar macrophages observed.

Note: The provided toxicological data is for structurally related compounds and should be used for guidance only. A substance-specific risk assessment should be conducted before use.

Hazard Identification and First Aid

While not classified as hazardous, direct contact and inhalation should be avoided.

- Eye Contact: May cause mild irritation.
- Skin Contact: Prolonged or repeated contact may cause mild irritation.

- Inhalation: May cause respiratory tract irritation.
- Ingestion: Not expected to be a primary route of exposure in a laboratory setting.

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists. [1]
Skin Contact	Wash off with soap and plenty of water. Get medical attention if irritation develops and persists. [1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [1]

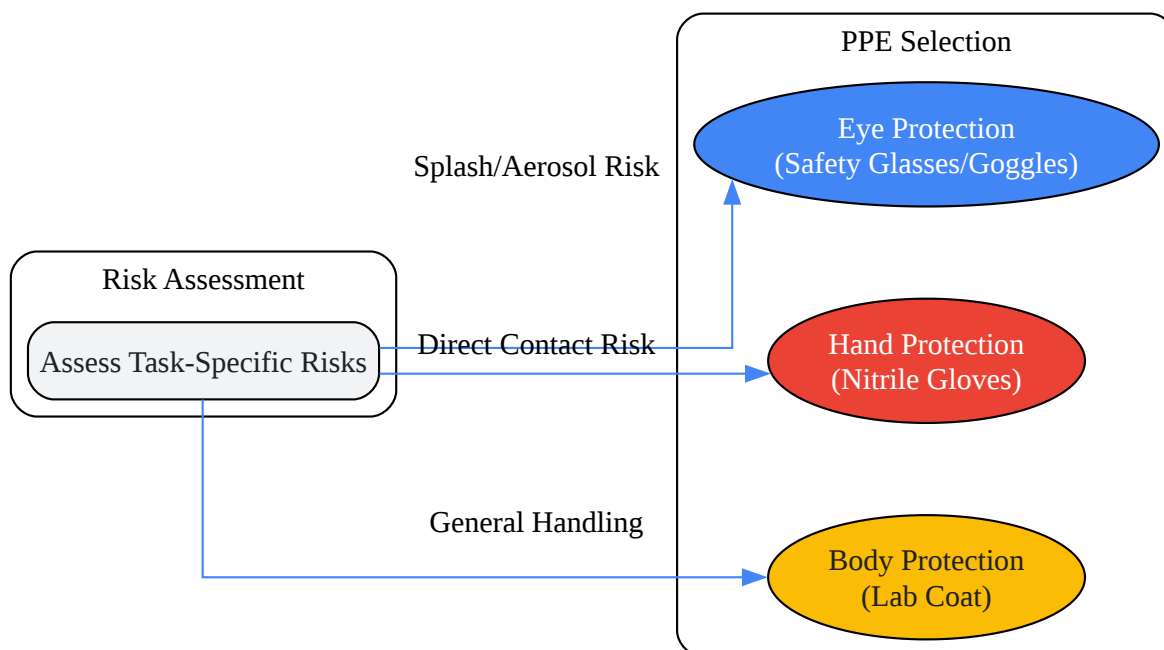
Experimental Protocols: Safe Handling and Storage

Adherence to proper laboratory procedures is crucial for the safe handling of **Bis-PEG12-acid**.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Bis-PEG12-acid**:

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat.



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Figure 1: Personal Protective Equipment (PPE) selection flowchart.

Handling Procedures

- Preparation: Work in a well-ventilated area, preferably in a chemical fume hood.
- Weighing and Transfer: Avoid generating dust. Use appropriate tools for transfer.
- Solution Preparation: When dissolving, add the solid to the solvent slowly.
- Spill Cleanup: In case of a spill, wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Storage

- Store in a tightly closed container.

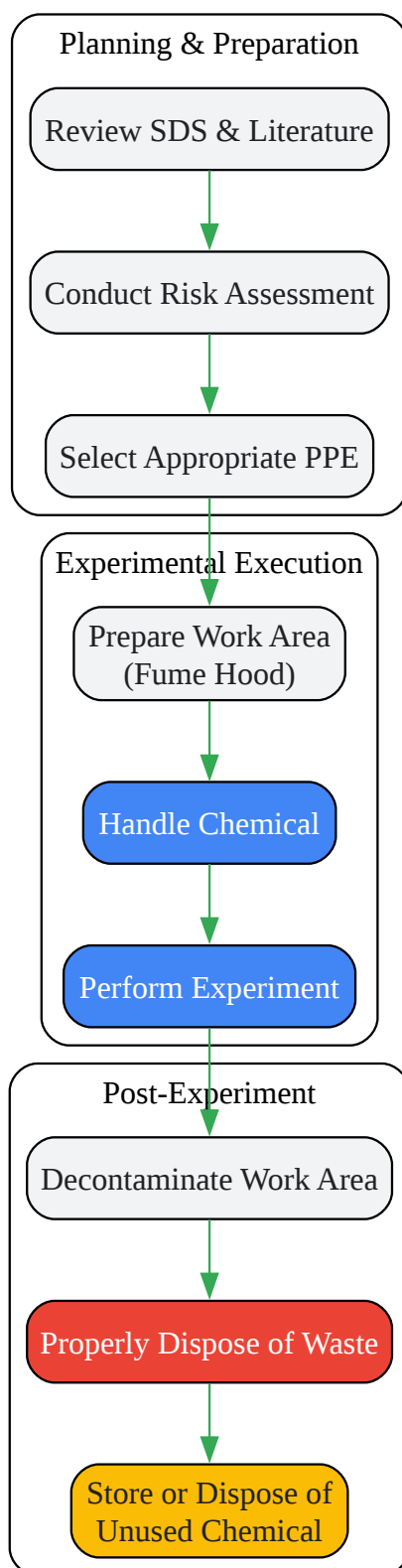
- Keep in a cool, dry, and well-ventilated place.
- **Bis-PEG12-acid** is hygroscopic; protect from moisture.
- Incompatible Materials: Avoid contact with strong oxidizing agents.

Accidental Release and Firefighting Measures

- Accidental Release: Ventilate the area of the leak or spill. Wear appropriate personal protective equipment. Sweep up and place in a suitable, closed container for disposal.
- Firefighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear self-contained breathing apparatus for firefighting if necessary.

General Laboratory Safety Workflow

The following diagram illustrates a general workflow for safely handling chemical compounds like **Bis-PEG12-acid** in a research environment.



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Figure 2: General workflow for handling chemical compounds.

Conclusion

Bis-PEG12-acid is a valuable research chemical that is not classified as hazardous. However, adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and proper handling and storage procedures, is essential to ensure a safe working environment. Researchers should always consult the most recent Safety Data Sheet and perform a thorough risk assessment before initiating any new experimental work with this compound.

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References

- 1. device.report [device.report]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com